

Comparing Robtin efficacy to known inhibitors

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Robtin*
Cat. No.: *B12321449*

[Get Quote](#)

An objective comparison of the inhibitory efficacy of **Robtin** on nitric oxide (NO) production against other known inhibitors. This guide provides supporting experimental data, detailed methodologies, and visual diagrams to assist researchers, scientists, and drug development professionals in their evaluations.

Executive Summary

Robtin is a natural flavonoid (CAS 4382-34-7) isolated from the plant *Sophora yunnanensis*.^[1] ^[2] It has been evaluated for its inhibitory effect on nitric oxide (NO) production in lipopolysaccharide (LPS) and interferon-gamma (IFN- γ) stimulated RAW 264.7 macrophage cells. The primary research that identified this compound did not use the name "**Robtin**" and reported its efficacy as part of a group of compounds with an IC50 value greater than 100 μ M, indicating weak activity in this specific assay.^[1]^[2]

For a more relevant comparison, this guide includes data for two other potent flavonoid inhibitors, Piceatannol and 3,7,3',5'-Tetrahydroxy-4'-methoxyflavone, which were isolated and tested in the same study as **Robtin**.^[1] These are compared against well-established, commercially available inhibitors of nitric oxide synthase (NOS): Aminoguanidine, 1400W, and L-NAME (N G-Nitro-L-arginine methyl ester). The data presented herein is compiled from studies using the murine macrophage cell line RAW 264.7, a standard model for assessing inflammation and iNOS inhibition.

Quantitative Efficacy Comparison

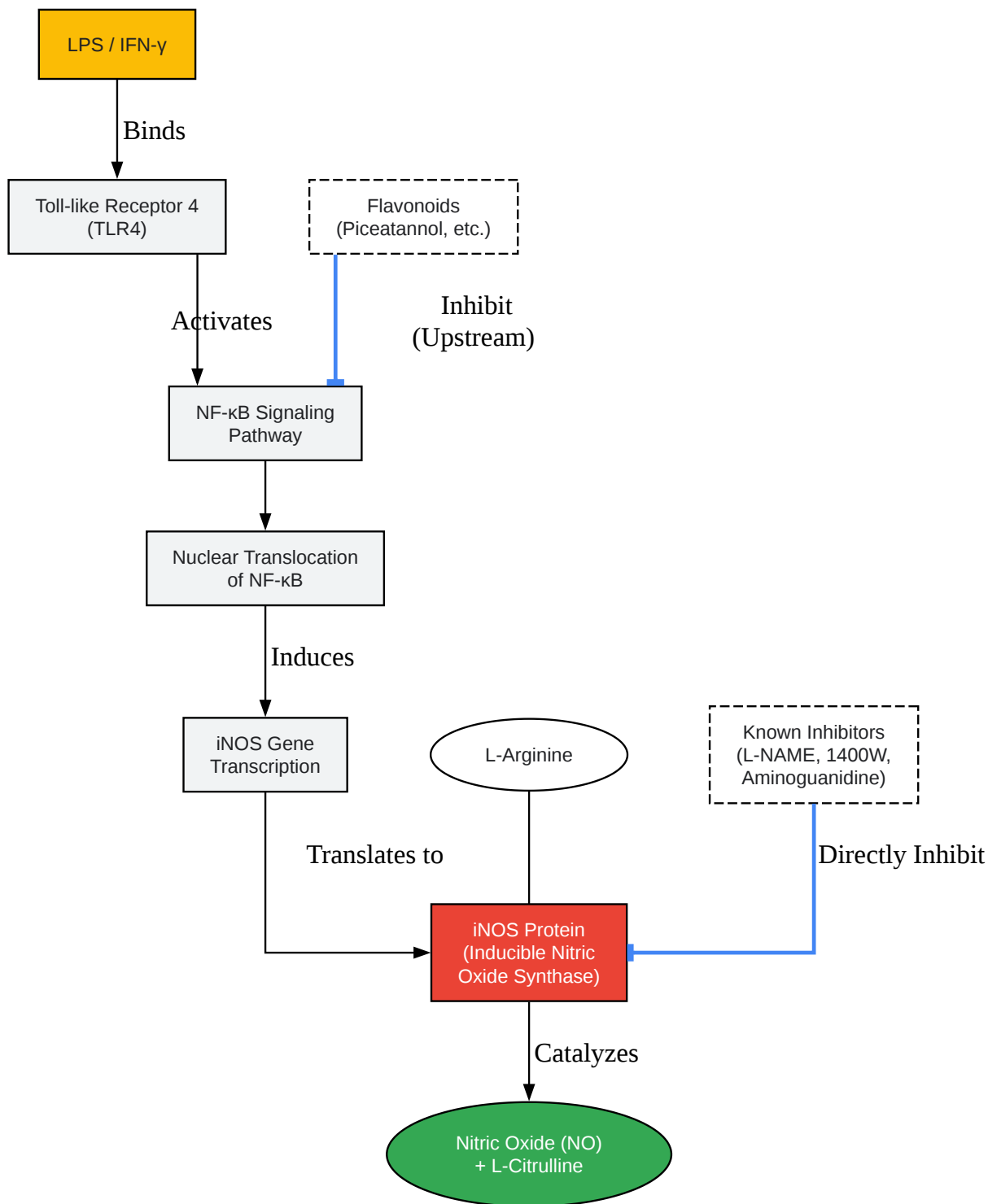
The following table summarizes the half-maximal inhibitory concentration (IC50) values for each compound's effect on nitric oxide production in LPS-stimulated RAW 264.7 cells. Lower IC50 values indicate higher potency.

Compound	Type	IC50 (μM)	Source Publication(s)
Robtin	Natural Flavonoid	> 100	Daikonya A, et al. (2011)[1]
Piceatannol	Natural Stilbenoid (from <i>S. yunnanensis</i>)	12.9 \pm 1.8	Daikonya A, et al. (2011)[1]
3,7,3',5'-Tetrahydroxy-4'-methoxyflavone	Natural Flavonoid (from <i>S. yunnanensis</i>)	14.4 \pm 2.5	Daikonya A, et al. (2011)[1]
Aminoguanidine	Broad-spectrum NOS Inhibitor	21.0	(Comparable enzyme assays)
1400W	Selective iNOS Inhibitor	~2.0	(Based on various reports)
L-NAME	Non-selective NOS Inhibitor	~35.0	(Based on various reports)

Note: IC50 values can vary based on specific experimental conditions such as cell density, LPS concentration, and incubation time. The data for Aminoguanidine, 1400W, and L-NAME are representative values from literature for this cell line.

Signaling Pathway and Inhibition Mechanism

The primary pathway for NO production in the context of this guide is inflammation-induced activation of inducible nitric oxide synthase (iNOS). The diagram below illustrates this pathway and the points of inhibition.



[Click to download full resolution via product page](#)

Caption: LPS/IFN-γ signaling cascade leading to iNOS-catalyzed NO production.

Experimental Protocols

The following protocols are standard methodologies for assessing the efficacy of NO production inhibitors in macrophage cell lines.

Cell Culture and Treatment

- Cell Line: Murine macrophage cell line RAW 264.7.
- Culture Medium: Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% Fetal Bovine Serum (FBS), 100 U/mL penicillin, and 100 µg/mL streptomycin.
- Culture Conditions: Cells are maintained at 37°C in a humidified atmosphere of 5% CO₂.
- Seeding: For experiments, cells are seeded into 96-well plates at a density of approximately 1.5 x 10⁵ cells/well and allowed to adhere for 24 hours.
- Treatment:
 - The culture medium is replaced with fresh medium containing various concentrations of the test inhibitor (e.g., **Robtin**, L-NAME).
 - Cells are pre-incubated with the inhibitor for 1-2 hours.
 - Inflammation is induced by adding Lipopolysaccharide (LPS) to a final concentration of 1 µg/mL (with or without IFN-γ).
 - Control wells include cells with medium only (negative control) and cells with LPS only (positive control).
 - The plates are incubated for an additional 24 hours.

Nitric Oxide Production Measurement (Griess Assay)

This assay quantifies nitrite (NO₂⁻), a stable and oxidized product of NO, in the cell culture supernatant.

- Reagents:

- Griess Reagent A: 1% (w/v) sulfanilamide in 5% phosphoric acid.
- Griess Reagent B: 0.1% (w/v) N-(1-naphthyl)ethylenediamine dihydrochloride (NED) in deionized water.
- Nitrite Standard: A stock solution of sodium nitrite (NaNO_2) is serially diluted in culture medium to create a standard curve (e.g., 0-100 μM).
- Procedure:
 - After the 24-hour incubation, 50-100 μL of supernatant from each well is transferred to a new 96-well plate.
 - An equal volume of Griess Reagent A is added to each well, and the plate is incubated for 10 minutes at room temperature, protected from light.
 - An equal volume of Griess Reagent B is then added, followed by another 10-minute incubation at room temperature, protected from light.
 - The absorbance is measured at 540 nm using a microplate reader.
- Data Analysis: The nitrite concentration in each sample is calculated by interpolating from the standard curve. The percentage of NO inhibition is determined relative to the LPS-only control.

Cell Viability Assay (MTT Assay)

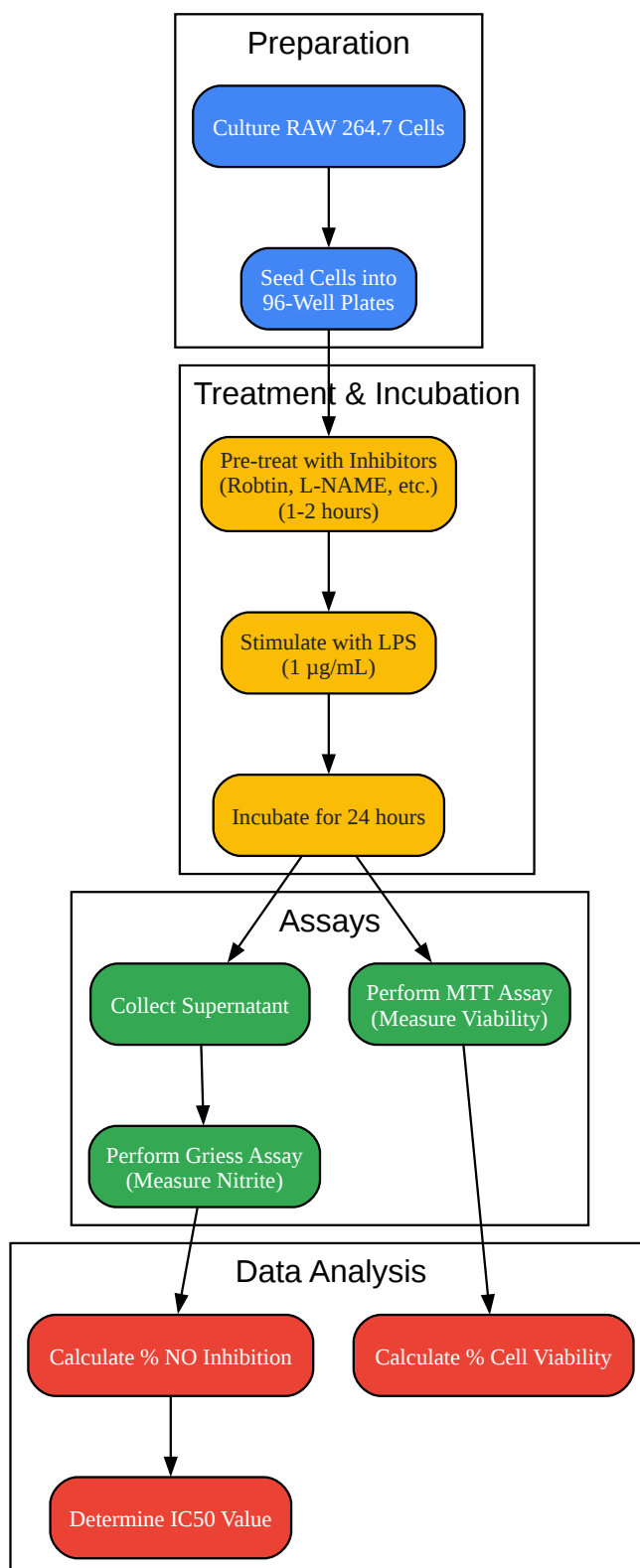
To ensure that the observed NO inhibition is not due to cytotoxicity, a cell viability assay is performed in parallel.

- Procedure:
 - After treatment with the inhibitors for 24 hours, the supernatant is removed.
 - MTT solution (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) is added to each well and incubated for 4 hours.
 - The resulting formazan crystals are dissolved in a solubilization solution (e.g., DMSO).

- The absorbance is measured at 570 nm. Cell viability is expressed as a percentage relative to the untreated control cells.

Experimental Workflow Diagram

The logical flow of the experimental procedure is outlined below.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Polyphenols from *Sophora yunnanensis*, and their inhibitory effects on nitric oxide production - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- To cite this document: BenchChem. [Comparing Robtin efficacy to known inhibitors]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12321449/docs#comparing-robtin-efficacy-to-known-inhibitors>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check